

Essential Safety and Logistical Information for Handling 1,3,6-Hexanetricarbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,6-Hexanetricarbonitrile

Cat. No.: B156369

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **1,3,6-Hexanetricarbonitrile** (CAS No. 1772-25-4), a nitrile compound used in organic synthesis.[1][2][3]

Chemical and Physical Properties

1,3,6-Hexanetricarbonitrile is a combustible liquid that is harmful if swallowed or inhaled.[4] It is characterized by three cyano groups attached to a hexane backbone.[1] It is important to be aware of its physical and chemical properties to ensure safe handling.

Property	Value
Molecular Formula	C9H11N3[1]
Molecular Weight	161.20 g/mol
Appearance	Colorless to yellow clear liquid[2]
Boiling Point	255-260 °C @ 2 mm Hg[2]
Density	1.04 g/mL at 25 °C[2]
Flash Point	185 °F[2]

Hazard Identification and Personal Protective Equipment (PPE)

1,3,6-Hexanetricarbonitrile is classified as a combustible liquid, and is harmful if swallowed or inhaled.[4] It can also cause skin and serious eye irritation.[4] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment (PPE):

- **Hand Protection:** Chemical-resistant, impervious gloves, such as nitrile gloves, must be worn.[4][5][6] Gloves should be inspected before use and disposed of properly after handling the chemical.[4]
- **Eye Protection:** Tightly fitting safety goggles or a face shield are required to protect against splashes.[5]
- **Skin and Body Protection:** A flame-retardant lab coat and appropriate chemical-resistant clothing must be worn to prevent skin contact.[5][7] Closed-toe shoes are mandatory.[7]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[5] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.[4]

Operational Plan for Handling

A systematic approach to handling **1,3,6-Hexanetricarbonitrile** is crucial to minimize risk and ensure a safe laboratory environment.

Step-by-Step Handling Procedure:

- **Preparation:**
 - Ensure the work area is clean, well-ventilated, and located within a chemical fume hood.[5]
 - Assemble all necessary equipment and PPE before handling the chemical.
 - Locate the nearest safety shower and eyewash station.[8]

- Handling:
 - Wear the required PPE at all times.[5]
 - Avoid direct contact with the skin, eyes, and clothing.[5]
 - Do not eat, drink, or smoke in the handling area.[5]
 - Use spark-proof tools and avoid sources of ignition as the substance is combustible.[5]
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water and seek medical attention.[4][5]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4][5]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[5]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
 - Keep away from heat, sparks, and open flames.[4]

Disposal Plan

Proper disposal of **1,3,6-Hexanetricarbonitrile** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

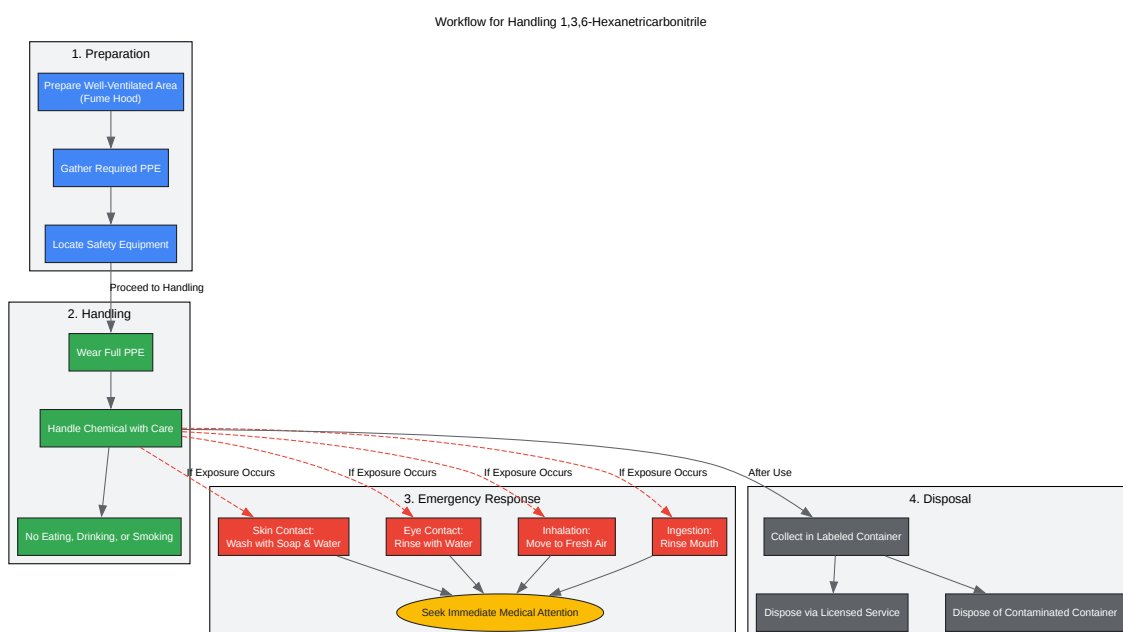
Step-by-Step Disposal Procedure:

- Waste Collection:

- Collect all waste containing **1,3,6-Hexanetricarbonitrile** in a designated, properly labeled, and sealed container.
- Disposal of Unused Product:
 - Dispose of the chemical through a licensed professional waste disposal service.^[4] It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.^[8]
- Container Disposal:
 - Contaminated packaging should be disposed of as unused product.^[4] Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning if permissible by local regulations.^[5]
- Regulatory Compliance:
 - Adhere to all federal, state, and local regulations for hazardous waste disposal.^[8]

Experimental Workflow and Safety Protocol

To provide a clear visual guide, the following diagram illustrates the logical workflow for handling **1,3,6-Hexanetricarbonitrile**, from preparation to disposal.



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Caption: Logical workflow for handling **1,3,6-Hexanetricarbonitrile**.

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